

Guide to Dissolving and Storing 5,6-DM-cBIMP for Experiments

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Compound of Interest

Compound Name: *cBIMP*

Cat. No.: *B1201221*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

5,6-Dimethyl-1-(β -D-ribofuranosyl)benzimidazole-3',5'-cyclic monophosphate (5,6-DM-cBIMP) is a cyclic nucleotide analog that functions as a membrane-permeant activator of phosphodiesterase type II (PDE2).^{[1][2][3]} Its ability to selectively activate PDE2 makes it a valuable tool for studying the role of this enzyme in various signaling pathways. PDE2 is involved in the regulation of cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP) levels, which are critical second messengers in numerous physiological processes. Understanding the precise methodologies for dissolving and storing 5,6-DM-cBIMP is crucial for ensuring its stability and the reproducibility of experimental results.

Data Presentation

The following table summarizes the key quantitative data for the handling and storage of 5,6-DM-cBIMP.

Parameter	Value/Recommendation	Notes
Molecular Formula	C ₁₄ H ₁₈ N ₃ O ₆ P	
Molecular Weight	371.29 g/mol	Use the exact molecular weight from the product datasheet for accurate molarity calculations.
Recommended Solvent	Dimethyl sulfoxide (DMSO) or sterile water	DMSO allows for higher concentration stock solutions. [1] [2] [4]
Stock Solution Concentration	1-10 mM	A 10 mM stock solution is commonly used. [1] [2] [4]
Storage of Solid Compound	-20°C	Long-term storage.
Storage of Stock Solution	-20°C or -70°C	Aliquot to avoid repeated freeze-thaw cycles. [1] [2] [4]
Shipping Condition	Room temperature	The compound is stable for short periods at ambient temperature. [2]

Experimental Protocol: Preparation of 5,6-DM-cBIMP Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of 5,6-DM-cBIMP.

Materials:

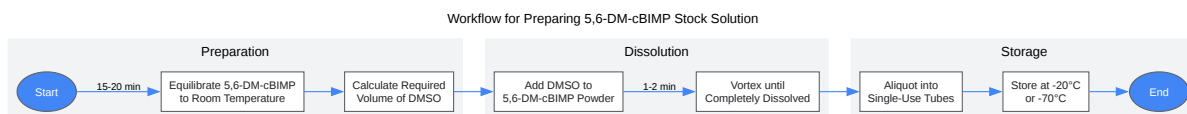
- 5,6-DM-cBIMP powder
- Anhydrous Dimethyl sulfoxide (DMSO), sterile
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Equilibration: Before opening, allow the vial of 5,6-DM-**cBIMP** to equilibrate to room temperature for 15-20 minutes. This prevents moisture condensation on the powder.
- Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO. For example, to prepare 1 mL of a 10 mM stock solution from 5,6-DM-**cBIMP** with a molecular weight of 371.29 g/mol, you would dissolve 3.71 mg of the compound in 1 mL of DMSO.
- Dissolution: Carefully add the calculated volume of sterile DMSO to the vial containing the 5,6-DM-**cBIMP** powder.
- Mixing: Tightly cap the vial and vortex for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][2][4]}
- Storage: Store the aliquots of the stock solution at -20°C or -70°C for long-term storage.^{[1][2][4]}

Mandatory Visualization



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